

# Commercial suppliers of 17-Epiestriol-d5 for research

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## Compound of Interest

Compound Name: 17-Epiestriol-d5

Cat. No.: B13847758

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## An In-depth Technical Guide to Commercial Suppliers and Research Applications of **17-Epiestriol-d5**

For researchers, scientists, and drug development professionals, the use of isotopically labeled internal standards is crucial for achieving accurate and reliable quantitative results. This guide provides a comprehensive overview of the commercial suppliers of **17-Epiestriol-d5**, a deuterated analog of the estrogen metabolite 17-Epiestriol, and details its application in research, particularly in mass spectrometry-based methods.

## Commercial Availability of 17-Epiestriol-d5

A critical first step in any research project is sourcing high-quality reagents. The following table summarizes the key commercial suppliers of **17-Epiestriol-d5**, providing essential information for procurement. It is important to note that while many suppliers list the product, obtaining a Certificate of Analysis for a specific lot is necessary to confirm purity, isotopic enrichment, and other quality control parameters.

Supplier	Product Information	Availability
LGC Standards	Product Code: TRC-E586512-10MG. A Certificate of Analysis is typically available. <a href="#">[1]</a>	Pack sizes of 1 mg and 10 mg are listed.
Santa Cruz Biotechnology	CAS Number: 1228-72-4 (unlabeled). It is noted that a Certificate of Analysis should be referred to for lot-specific data. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	Product availability should be confirmed directly with the supplier.
MedChemExpress	Listed as the deuterium-labeled 17-Epiestriol. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>	Available in 50 mg and 100 mg pack sizes.
Simson Pharma	Every compound is accompanied by a Certificate of Analysis. <a href="#">[8]</a> <a href="#">[9]</a>	Offered as a custom synthesis product. <a href="#">[8]</a> <a href="#">[10]</a>
ChemicalBook	Provides a list of various suppliers for the product.	Availability and specifications vary by the listed supplier.

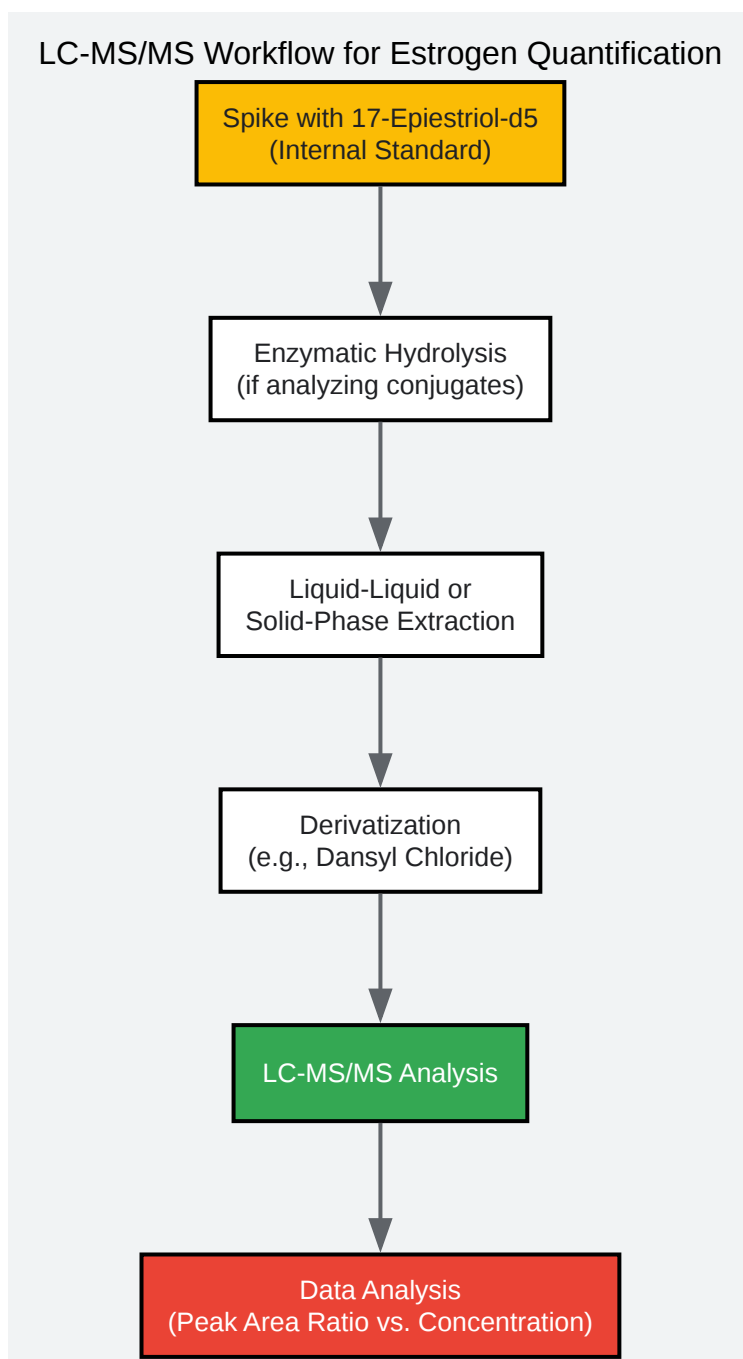
Note: While Cerilliant is a well-known supplier of certified reference materials for steroids, including deuterated analogs like 17 $\beta$ -Estradiol-d5, **17-Epiestriol-d5** is not explicitly listed in the readily available search results.[\[11\]](#)

## Application in Research: A Methodological Overview

The primary application of **17-Epiestriol-d5** is as an internal standard in quantitative analytical methods, most notably in liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[12\]](#) The use of a stable isotope-labeled internal standard is considered the gold standard for correcting for variability during sample preparation and analysis, thereby ensuring the highest accuracy and precision.[\[13\]](#)

## General Experimental Protocol for Quantification of Estrogens using 17-Epiestriol-d5 Internal Standard

The following protocol outlines a typical workflow for the analysis of estrogens in biological matrices such as plasma or urine.



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Caption: A typical workflow for quantitative analysis of estrogens using a deuterated internal standard.

### 1. Sample Preparation:

- **Internal Standard Spiking:** A precise amount of **17-Epiestriol-d5** is added to all samples, calibration standards, and quality controls at the initial stage.
- **Enzymatic Hydrolysis:** For the analysis of total estrogen concentrations, samples are often treated with  $\beta$ -glucuronidase and/or sulfatase to deconjugate the metabolites.
- **Extraction:** Liquid-liquid extraction (LLE) with a solvent such as methyl tert-butyl ether (MTBE) or solid-phase extraction (SPE) using a C18 cartridge is employed to isolate the steroids and remove interfering matrix components.
- **Derivatization:** To improve ionization efficiency and chromatographic performance, estrogens are frequently derivatized. Dansylation (using dansyl chloride) is a common technique that adds a readily ionizable group, enhancing detection sensitivity in positive ion mode ESI-MS. [\[14\]](#)

### 2. LC-MS/MS Analysis:

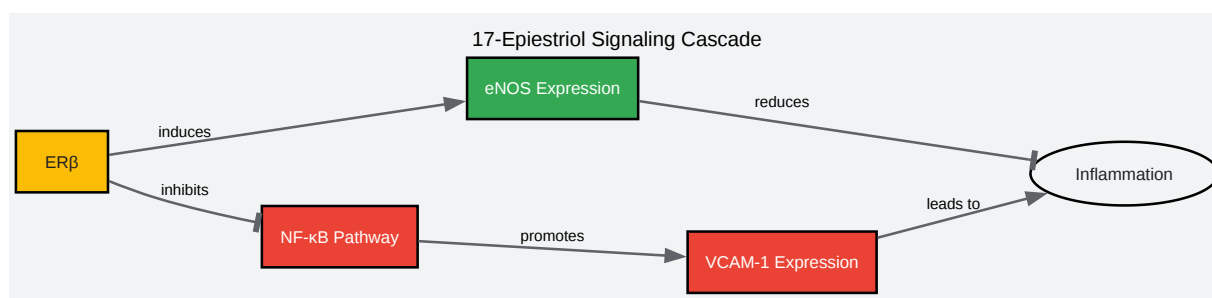
- **Chromatography:** A reversed-phase C18 column is typically used with a gradient elution of water and an organic solvent (e.g., methanol or acetonitrile), often containing a modifier like formic acid or ammonium formate to improve peak shape.
- **Mass Spectrometry:** The analysis is performed on a triple quadrupole mass spectrometer operating in Selected Reaction Monitoring (SRM) mode. Specific precursor-to-product ion transitions for both the native estrogen and the deuterated internal standard (**17-Epiestriol-d5**) are monitored.

### 3. Data Analysis:

- The peak areas of the analyte and the internal standard are integrated.
- A calibration curve is constructed by plotting the ratio of the analyte peak area to the internal standard peak area against the known concentrations of the calibration standards.
- The concentrations of the analyte in the unknown samples are then calculated from this calibration curve.

# Biological Activity and Signaling Pathways of 17-Epiestriol

Understanding the biological context of 17-Epiestriol is important for its application in research. 17-Epiestriol is a metabolite of estrogen and has been shown to be a selective agonist for Estrogen Receptor  $\beta$  (ER $\beta$ ).<sup>[5][15][16]</sup> Its biological effects include the inhibition of vascular cell adhesion molecule 1 (VCAM-1) expression, which is a key process in inflammation. This effect is mediated, in part, through the inhibition of the NF- $\kappa$ B signaling pathway and the induction of endothelial nitric oxide synthase (eNOS) expression.<sup>[5][15][16]</sup>



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Caption: Simplified signaling pathway of 17-Epiestriol through Estrogen Receptor  $\beta$  (ER $\beta$ ).

This guide provides a foundational understanding for researchers interested in utilizing **17-Epiestriol-d5**. For specific applications, it is always recommended to consult the detailed product specifications from the supplier and relevant scientific literature for optimized experimental conditions.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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